

4-Chloro-2-nitrobenzonitrile physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-nitrobenzonitrile

Cat. No.: B1583667

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **4-Chloro-2-nitrobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-2-nitrobenzonitrile is an organic compound that serves as a key intermediate in various industrial syntheses, particularly in the pharmaceutical, agrochemical, and dye industries.[1][2] Its chemical structure, featuring a benzene ring substituted with a chloro group, a nitro group, and a nitrile group, imparts specific reactivity that makes it a versatile building block.[2] A thorough understanding of its physical properties is fundamental for its handling, application in reaction design, and for ensuring safety and quality control in research and development.

This guide provides a detailed overview of the core physical properties of **4-Chloro-2-nitrobenzonitrile**, presents generalized experimental protocols for their determination, and illustrates the relationships between these properties.

Quantitative Physical Properties

The physical characteristics of **4-Chloro-2-nitrobenzonitrile** have been determined by various analytical methods. The following table summarizes the key quantitative data available for this compound.

Property	Value	Source(s)
IUPAC Name	4-chloro-2-nitrobenzonitrile	[2][3]
CAS Number	34662-32-3	[2][3][4][5][6]
Molecular Formula	C ₇ H ₃ ClN ₂ O ₂	[1][2][3][4][7]
Molecular Weight	182.56 g/mol	[2][3][4]
Appearance	Yellow to brown solid/powder	[1][2][6]
Melting Point	95-101 °C	[2][5][6][8]
Boiling Point	313.5 ± 27.0 °C (Predicted)	[2][8]
Density	1.47 - 1.5 g/cm ³	[2][4][8]
Solubility	Sparingly soluble in water; Soluble in ethanol and acetone.[1]	
Flash Point	143.4 ± 23.7 °C / Not applicable	[4]
Refractive Index	1.599	[4]

Note: Discrepancies exist in the reported literature for some values. For instance, one source reports a melting point of 146-150°C and a boiling point of 353.8°C, which deviates significantly from other sources.[1] Similarly, the flash point is reported as both not applicable and as 143.4 °C.[4] The values presented in the table reflect the more commonly cited ranges.

Experimental Protocols

While specific experimental documentation for the determination of **4-Chloro-2-nitrobenzonitrile**'s physical properties is not readily available in the public domain, the following are detailed, standard methodologies used for such characterizations.

Melting Point Determination (Capillary Method)

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow range.

- Apparatus: Melting point apparatus (e.g., Thomas-Hoover or similar), capillary tubes (sealed at one end), thermometer, and a finely powdered sample of **4-Chloro-2-nitrobenzonitrile**.
- Procedure:
 - A small amount of the dry, powdered sample is packed into the bottom of a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
 - The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Distillation Method)

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.
- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - A sample of **4-Chloro-2-nitrobenzonitrile** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled for simple distillation, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.

- The flask is heated gently. As the liquid boils, the vapor rises, condenses in the condenser, and collects in the receiving flask.
- The temperature is recorded when it becomes constant. This stable temperature, observed during the distillation of the liquid, is the boiling point at the given atmospheric pressure.

Density Determination (Pycnometer Method)

- Principle: Density is the mass of a substance per unit volume.
- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary), analytical balance.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed accurately (m_1).
 - The pycnometer is filled with the sample (if molten) or a solution of known concentration, ensuring no air bubbles are trapped, and weighed again (m_2).
 - The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature and weighed (m_3).
 - The density of the sample is calculated using the weights and the known density of the reference liquid.

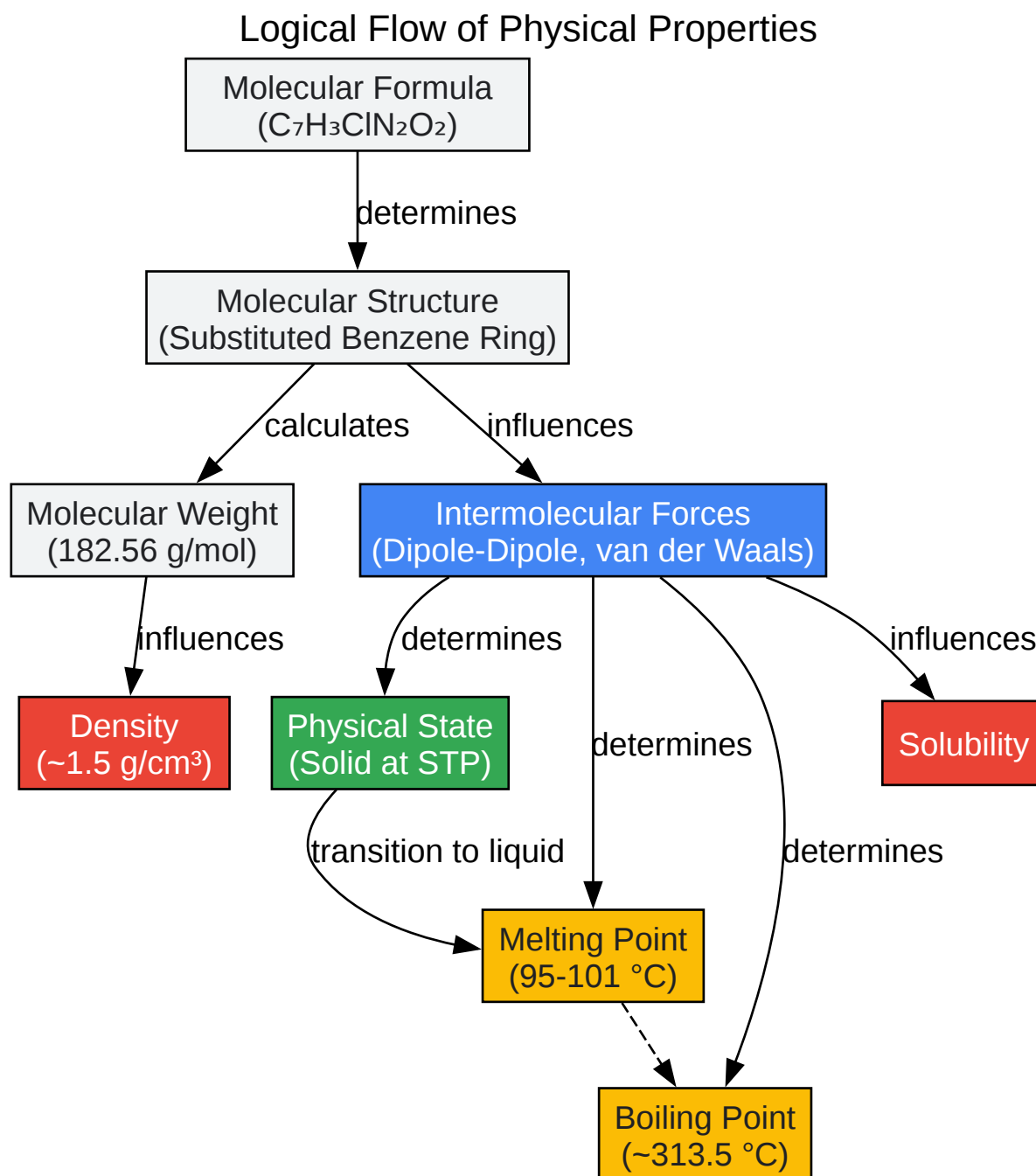
Solubility Assessment

- Principle: This qualitative or quantitative assessment determines the extent to which a solute (**4-Chloro-2-nitrobenzonitrile**) dissolves in a solvent.
- Procedure:
 - A small, measured amount of the compound is added to a test tube containing a specific volume of the solvent (e.g., water, ethanol, acetone).
 - The mixture is agitated (e.g., by vortexing) at a constant temperature.

- Observations are made to determine if the solid dissolves completely, partially (sparingly soluble), or not at all (insoluble).
- For quantitative analysis, incremental amounts of the solute are added until saturation is reached, and the concentration is then determined.

Logical Relationships of Physical Properties

The physical properties of a chemical compound are interconnected and determined by its molecular structure. The following diagram illustrates the logical hierarchy, starting from the fundamental composition to its macroscopic physical characteristics.



[Click to download full resolution via product page](#)

Caption: Relationship between molecular properties and physical constants.

Spectral Data

Spectral analysis provides insight into the molecular structure of **4-Chloro-2-nitrobenzonitrile**. While raw spectral data is extensive, key available information includes:

- ^1H NMR Spectroscopy: Data is available which can be used to confirm the positions of the hydrogen atoms on the aromatic ring.[3]
- Infrared (IR) Spectroscopy: IR spectra are available and would show characteristic absorption bands for the nitrile ($\text{C}\equiv\text{N}$), nitro (NO_2), and C-Cl functional groups.[3]

This technical guide serves as a foundational resource for professionals working with **4-Chloro-2-nitrobenzonitrile**, providing essential data and procedural context for its effective and safe utilization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. htdchem.com [htdchem.com]
- 2. nbinno.com [nbinno.com]
- 3. 4-Chloro-2-nitrobenzonitrile | $\text{C}_7\text{H}_3\text{ClN}_2\text{O}_2$ | CID 96924 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. 4-Chloro-2-nitrobenzonitrile | 34662-32-3 [chemicalbook.com]
- 6. 4-chloro-2-nitro-benzonitrile - Sarex Fine [sarex.com]
- 7. 4-Chloro-2-nitrobenzonitrile (CAS 34662-32-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. 4-Chloro-2-nitrobenzonitrile CAS#: 34662-32-3 [chemicalbook.com]
- To cite this document: BenchChem. [4-Chloro-2-nitrobenzonitrile physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583667#4-chloro-2-nitrobenzonitrile-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com